

# 3-Chloro-5-nitropyridin-4-amine melting point and solubility

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Chloro-5-nitropyridin-4-amine

Cat. No.: B582036

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An In-depth Technical Guide to the Physicochemical Properties of **3-Chloro-5-nitropyridin-4-amine**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the available physicochemical properties of **3-Chloro-5-nitropyridin-4-amine**, with a focus on its melting point and solubility. This document is intended to serve as a valuable resource for professionals in research and development who are utilizing this compound in their work.

## Physicochemical Properties

The following table summarizes the key physical and chemical properties of **3-Chloro-5-nitropyridin-4-amine**.

Property	Value	Source
CAS Number	89284-28-6	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C5H4ClN3O2	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	173.56 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	181 °C	<a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	323 °C	<a href="#">[1]</a> <a href="#">[2]</a>
Density	1.596 g/cm³	<a href="#">[1]</a> <a href="#">[2]</a>
pKa (Predicted)	2.90 ± 0.24	<a href="#">[1]</a> <a href="#">[2]</a>
Solubility	Data not available	N/A

Note: Solubility data for **3-Chloro-5-nitropyridin-4-amine** in common solvents is not readily available in the public domain based on a comprehensive literature search. A general protocol for determining solubility is provided in Section 2.2.

## Experimental Protocols

Detailed methodologies for the determination of melting point and solubility are provided below. These protocols are based on standard laboratory practices.

### Melting Point Determination

The melting point of a crystalline solid can be determined with high accuracy using a digital melting point apparatus.

Objective: To determine the melting point range of a pure crystalline solid.

Materials and Equipment:

- **3-Chloro-5-nitropyridin-4-amine** sample
- Capillary tubes (sealed at one end)
- Digital melting point apparatus (e.g., Mel-Temp)

- Mortar and pestle
- Spatula

**Procedure:**

- Sample Preparation:
  - Place a small amount of the crystalline **3-Chloro-5-nitropyridin-4-amine** on a clean, dry watch glass.
  - If the crystals are large, gently grind them into a fine powder using a mortar and pestle.
  - Press the open end of a capillary tube into the powdered sample until a small amount of the solid is packed into the tube.
  - Invert the tube and tap it gently on a hard surface to pack the solid into the sealed end. The packed sample height should be approximately 2-3 mm.
- Measurement:
  - Place the packed capillary tube into the heating block of the melting point apparatus.
  - Set a heating rate of approximately 10-15 °C per minute for a preliminary rapid determination to identify an approximate melting range.
  - Allow the apparatus to cool to at least 20 °C below the approximate melting point.
  - Insert a new sample and set the heating rate to a slow 1-2 °C per minute.
  - Observe the sample through the magnifying lens.
  - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
  - Continue heating and record the temperature at which the last crystal melts (the end of the melting range).

- Data Analysis:

- The melting point is reported as a range from the temperature of initial melting to the temperature of complete melting. For a pure compound, this range should be narrow (typically within 1-2 °C).

## Solubility Determination (Shake-Flask Method)

This protocol describes a standard method for determining the equilibrium solubility of a compound in a given solvent.

Objective: To determine the solubility of **3-Chloro-5-nitropyridin-4-amine** in a specific solvent at a controlled temperature.

Materials and Equipment:

- **3-Chloro-5-nitropyridin-4-amine** sample
- Selected solvent (e.g., water, ethanol, DMSO, acetone)
- Analytical balance
- Vials with screw caps
- Thermostatic shaker or water bath
- Centrifuge
- Syringe filters (e.g., 0.45 µm PTFE)
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., HPLC-UV, UV-Vis spectrophotometer)

Procedure:

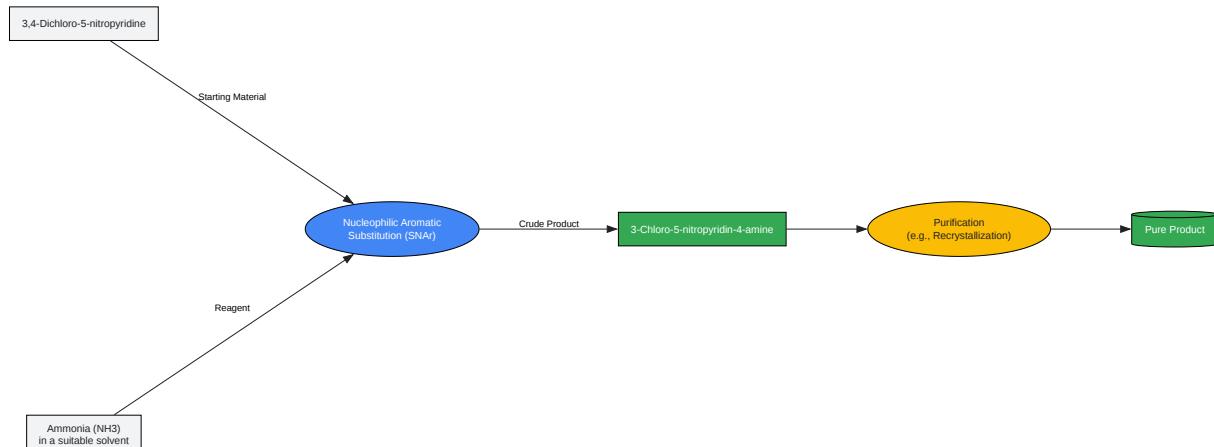
- Sample Preparation:

- Add an excess amount of **3-Chloro-5-nitropyridin-4-amine** to a vial containing a known volume of the desired solvent. The presence of undissolved solid is essential to ensure saturation.
- Seal the vial tightly to prevent solvent evaporation.

- Equilibration:
  - Place the vial in a thermostatic shaker set to a constant temperature (e.g., 25 °C).
  - Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Sample Separation:
  - After equilibration, allow the vial to stand undisturbed at the set temperature for a short period to allow the excess solid to settle.
  - Carefully withdraw a sample of the supernatant using a syringe.
  - Immediately filter the sample through a syringe filter into a clean vial to remove all undissolved particles.
- Quantification:
  - Accurately dilute the filtered saturated solution with the same solvent to a concentration that falls within the linear range of a pre-established calibration curve.
  - Analyze the concentration of the diluted solution using a suitable analytical method (e.g., HPLC-UV).
  - Calculate the original concentration of the saturated solution by accounting for the dilution factor.
- Data Reporting:
  - Solubility is typically reported in units such as mg/mL or g/L at the specified temperature.

# Synthesis Workflow

While specific signaling pathways involving **3-Chloro-5-nitropyridin-4-amine** are not prominently documented, its synthesis is of significant interest to researchers. Below is a logical workflow for a plausible synthesis of **3-Chloro-5-nitropyridin-4-amine**, based on analogous chemical reactions.



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Caption: Plausible synthesis of **3-Chloro-5-nitropyridin-4-amine**.

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## References

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- To cite this document: BenchChem. [3-Chloro-5-nitropyridin-4-amine melting point and solubility]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b582036#3-chloro-5-nitropyridin-4-amine-melting-point-and-solubility]

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